

diallyl oxalate IR spectrum interpretation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diallyl oxalate

CAS No.: 615-99-6

Cat. No.: S1929053

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Comparative IR Spectral Data (Based on Available Information)

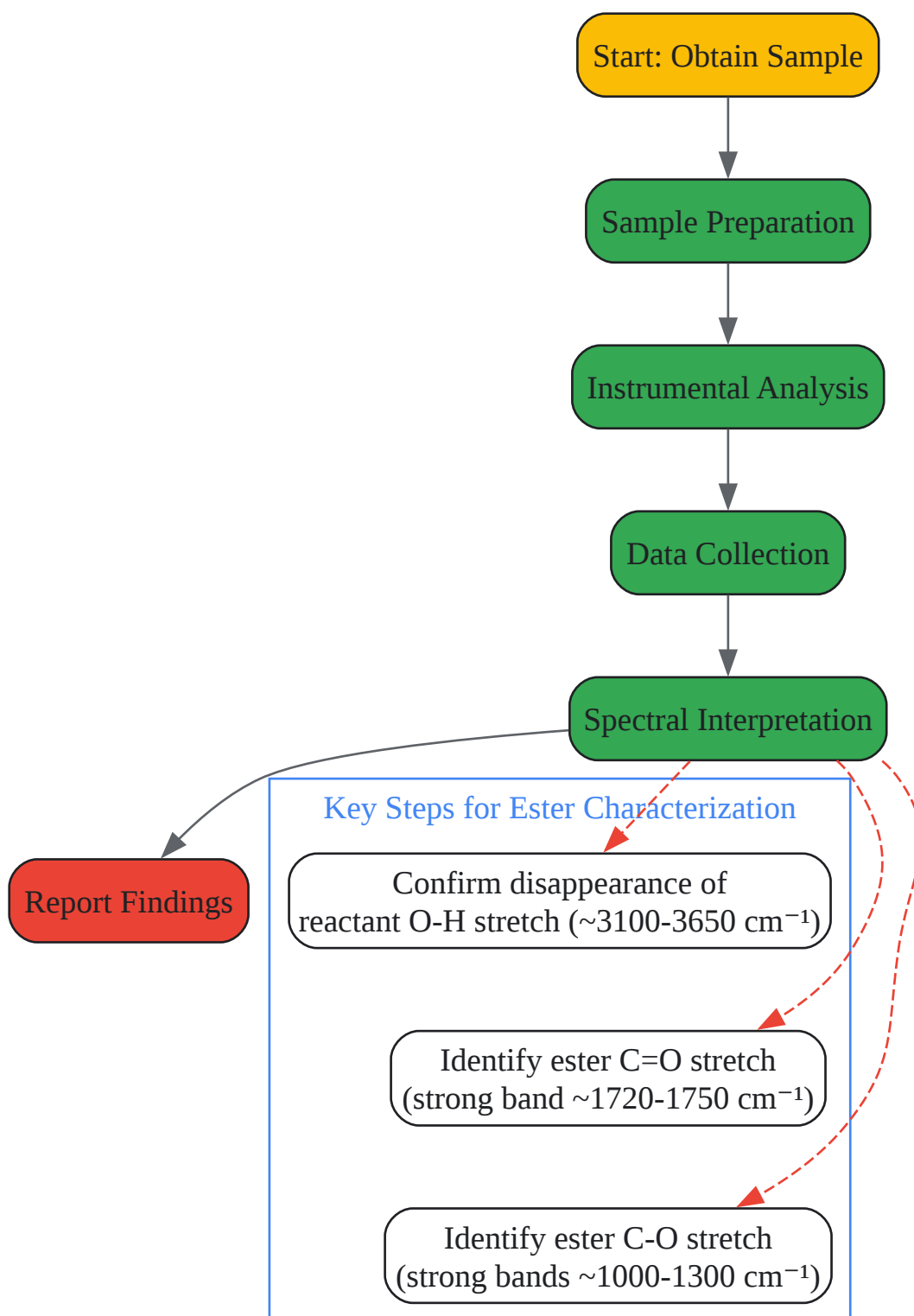
The following table synthesizes the available data for related compounds, highlighting the type of information you should seek for **diallyl oxalate**.

Compound Name	CAS Registry Number	Molecular Formula	Key Reported IR Absorptions / Characteristics	Spectral State
Diallyl Oxalate [1] [2]	615-99-6	C ₈ H ₁₀ O ₄	Information not found in search results	Not available
Tetradecyl Oxalate [3]	Information not provided	C ₃₀ H ₅₈ O ₄	-C-O-C bending peaks observed. Disappearance of -OH vibration bands (3100-3650 cm ⁻¹) after ester synthesis. [3]	Condensed Phase
Piperonyl Butoxide [4] [5]	51-03-6	C ₁₉ H ₃₀ O ₅	IR spectrum is available (Coblentz Society collection no. 9006), but specific peak interpretations are not listed. [4]	Liquid (Neat)

Compound Name	CAS Registry Number	Molecular Formula	Key Reported IR Absorptions / Characteristics	Spectral State
Diallyl Sulfide [6]	592-88-1	C ₆ H ₁₀ S	IR spectrum is available, but specific peak interpretations are not listed. [6]	Gas Phase

Experimental Workflow for IR Analysis

For your guide, here is a generalized protocol for obtaining and interpreting IR spectra, based on methodologies in the search results [3]. You can apply this workflow once you acquire the data for **diallyl oxalate**.



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A Guide to Interpreting Ester Spectra

Since the specific data for **diallyl oxalate** is unavailable, here is a general guide to the key spectral features you should look for in any ester compound, which will be directly applicable to **diallyl oxalate** once you have its spectrum [3].

- **Carbonyl (C=O) Stretch:** Look for a strong, sharp absorption band in the region of **approximately 1720-1750 cm^{-1}** . This is the most characteristic feature of an ester and indicates the presence of the carbonyl group.
- **Carbon-Oxygen (C-O) Stretch:** Esters typically show two strong bands in the range of **1000-1300 cm^{-1}** due to the C-O stretch. These bands are often useful for distinguishing esters from other carbonyl compounds like ketones and aldehydes.
- **Absence of Hydroxyl (O-H) Bands:** If the spectrum is of a pure ester, there should be no broad O-H stretch absorption in the **3100-3650 cm^{-1}** region. The disappearance of this band is a key indicator of successful esterification from carboxylic acid and alcohol precursors [3].

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References

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3. Tetradecyl oxalate and octadecyl oxalate as novel phase ... [sciencedirect.com]
4. Piperonyl butoxide - the NIST WebBook [webbook.nist.gov]
5. Piperonyl butoxide - the NIST WebBook [webbook.nist.gov]
6. Diallyl sulfide - the NIST WebBook [webbook.nist.gov]

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